

# Hexadecamethylheptasiloxane safety data sheet and handling precautions.

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## Compound of Interest

Compound Name: **Hexadecamethylheptasiloxane**

Cat. No.: **B038720**

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An In-depth Technical Guide to the Safe Handling of **Hexadecamethylheptasiloxane**

For professionals in research, scientific, and drug development fields, a comprehensive understanding of the chemical compounds in use is paramount to ensuring laboratory safety and experimental integrity. This guide provides a detailed overview of the safety data and handling precautions for **Hexadecamethylheptasiloxane** (CAS No. 541-01-5), a linear siloxane compound.

## Section 1: Chemical and Physical Properties

**Hexadecamethylheptasiloxane** is a colorless to light yellow, viscous liquid. It is characterized by low surface tension, good lubricity, and high-temperature resistance. The quantitative physical and chemical properties are summarized in the table below.

| Property          | Value  | Source |
|-------------------|--|--------|
| Molecular Formula | C <sub>16</sub> H <sub>48</sub> O <sub>6</sub> Si <sub>7</sub> |        |
| Molecular Weight  | 533.15 g/mol   |        |
| Melting Point     | -78 °C   |        |
| Boiling Point     | 286.79 °C  |        |
| Density           | 0.9012 g/cm <sup>3</sup> at 20 °C                              |        |
| Vapor Pressure    | 5.55 x 10 <sup>-4</sup> mm Hg at 25 °C<br>(extrapolated)       |        |
| Refractive Index  | 1.394 - 1.3965 at 20-25 °C                                     |        |
| Flash Point       | 168.9 °C   |        |

## Section 2: Hazard Identification and GHS Classification

The classification of **Hexadecamethylheptasiloxane** under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals varies across different suppliers. It is crucial for users to consult the specific Safety Data Sheet (SDS) provided with their product. A summary of the observed classifications is provided below.

| Hazard Statement Code | Description                       | GHS Classification   | Source |
|-----------------------|-----------------------------------|--|--------|
| H302                  | Harmful if swallowed              | Acute toxicity, oral (Category 4)  |        |
| H315                  | Causes skin irritation            | Skin Corrosion/Irritation (Category 2)   |        |
| H319                  | Causes serious eye irritation     | Serious Eye Damage/Eye Irritation (Category 2)   |        |
| H320                  | Causes eye irritation             | Eye Irritation (Category 2B)   |        |
| H335                  | May cause respiratory irritation  | Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation) (Category 3) |        |
| Not Classified        | Does not meet GHS hazard criteria | Not a hazardous substance or mixture   |        |

#### NFPA 704 Hazard Diamond:

- Health (Blue): 1 - Materials that, under emergency conditions, can cause significant irritation.
- Flammability (Red): 1 - Materials that must be preheated before ignition can occur.
- Instability/Reactivity (Yellow): 0 - Material that in themselves are normally stable, even under fire conditions.

## Section 3: Handling and Storage Precautions

Proper handling and storage are essential to minimize risks associated with **Hexadecamethylheptasiloxane**.

### 3.1 Safe Handling:

- Ventilation: Use only in a well-ventilated area or outdoors.
- Personal Hygiene: Avoid contact with skin and eyes. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection. In case of inadequate ventilation, wear respiratory protection.
- General Precautions: Do not handle until all safety precautions have been read and understood. Avoid breathing fumes, mist, spray, or vapors.

### 3.2 Safe Storage:

- Conditions: Store in a dry, cool, and well-ventilated area. Keep the container tightly closed when not in use.
- Incompatible Materials: Keep away from strong acids, strong bases, and strong oxidizing agents.
- Storage Integrity: Protect from physical damage and contamination. Store locked up.

## Section 4: Emergency Procedures

### 4.1 First-Aid Measures:

| Exposure Route | First-Aid Procedure   |
|----------------|---|
| Inhalation     | Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Call a poison center or doctor if you feel unwell.   |
| Skin Contact   | Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.   |
| Eye Contact    | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately flush eyes for at least 15 minutes. Get medical advice/attention if eye irritation persists. |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.   |

#### 4.2 Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: Do not use a heavy water stream.
- Specific Hazards: The product is not combustible, but containers may burn. Thermal decomposition can generate carbon and silicon oxides. There is a risk of explosion if heated under confinement.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective clothing.

#### 4.3 Accidental Release Measures:

- Personal Precautions: Evacuate unnecessary personnel. Do not attempt to take action without suitable protective equipment. Ensure adequate ventilation.
- Environmental Precautions: Prevent spillage from entering drains or water courses.
- Containment and Cleaning Up: For small spills, absorb with an inert material such as sand, earth, or vermiculite and place in a suitable container for disposal. For large spills, dike the area to contain the spill. Clean the contaminated area with an appropriate solvent and flush with plenty of water.

## Section 5: Experimental Protocols for Safety Assessment

While specific experimental data for **Hexadecamethylheptasiloxane** is limited in publicly available literature, the assessment of its potential hazards would follow standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD).

### 5.1 Acute Oral Toxicity (Following OECD Guideline 423):

- Principle: This is a stepwise procedure using a limited number of animals. The substance is administered orally to a group of fasted animals.
- Methodology:
  - A starting dose (e.g., 300 mg/kg body weight) is administered to a small group of rodents (typically rats).
  - Animals are observed for signs of toxicity and mortality for up to 14 days.
  - Depending on the outcome, the dose for the next group of animals is increased or decreased.
  - The GHS classification is determined based on the dose at which mortality is observed.

### 5.2 Acute Dermal Irritation/Corrosion (Following OECD Guideline 404):

- Principle: The substance is applied to a small area of the skin of an animal (typically a rabbit).
- Methodology:
  - A small amount of the test substance is applied to a shaved patch of skin and covered with a gauze patch.
  - The patch is removed after a set period (e.g., 4 hours).
  - The skin is observed for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours after patch removal).
  - The severity of the reactions is scored, and the substance is classified based on the scores.

### 5.3 Acute Eye Irritation/Corrosion (Following OECD Guideline 405):

- Principle: A single dose of the substance is applied to one of the eyes of an animal (typically a rabbit).
- Methodology:
  - The test substance is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.
  - The eyes are examined for signs of corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours after instillation).
  - The severity of the reactions is scored, and the substance is classified based on the persistence and severity of the
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